

# An In-Depth Technical Guide to the Physicochemical Properties of 2,5-Dimethoxybenzhydrazide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 2,5-Dimethoxybenzhydrazide

Cat. No.: B094870

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This guide provides a comprehensive technical overview of **2,5-Dimethoxybenzhydrazide**, a significant molecule in medicinal chemistry and organic synthesis. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core physicochemical properties, analytical characterization, and synthetic pathways of this compound. The information herein is synthesized from established chemical literature and databases, offering both foundational data and practical, field-proven experimental protocols.

## Introduction: The Significance of the Benzhydrazide Scaffold

Hydrazide derivatives are a cornerstone in the development of novel therapeutic agents, exhibiting a wide spectrum of biological activities including antimicrobial, anticonvulsant, anti-inflammatory, and antitumoral properties.<sup>[1][2]</sup> The benzhydrazide moiety, in particular, serves as a versatile pharmacophore and a key building block in the synthesis of various heterocyclic compounds. **2,5-Dimethoxybenzhydrazide**, with its specific substitution pattern on the aromatic ring, presents a unique electronic and steric profile that influences its chemical reactivity, solubility, and biological interactions. Understanding its fundamental physicochemical properties is therefore paramount for its effective application in research and development.

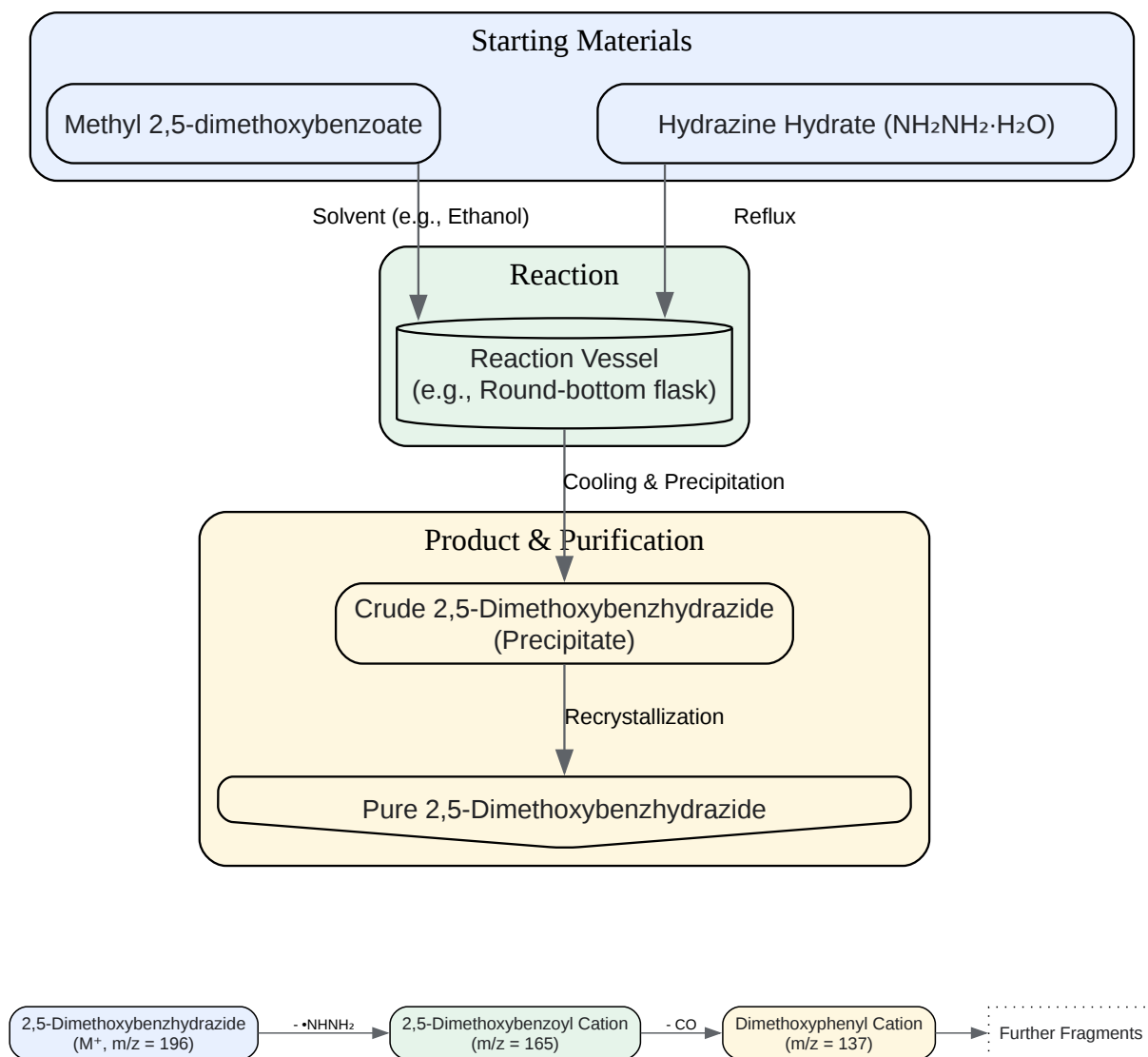
## Core Physicochemical Properties

The physicochemical parameters of a compound govern its behavior in both chemical and biological systems, influencing everything from reaction kinetics to bioavailability. The properties of **2,5-Dimethoxybenzhydrazide** are summarized below.

| Property             | Value  | Source(s) |
|----------------------|--|-----------|
| Molecular Formula    | C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O <sub>3</sub>   | [3]       |
| Molecular Weight     | 196.20 g/mol   | [3]       |
| CAS Number           | 17894-25-6   | [3]       |
| Appearance           | White to yellow solid  | [3]       |
| Melting Point        | 89-91 °C   | [4]       |
| pKa (conjugate acid) | ~3.03 (estimated from benzoylhydrazine)  | [5]       |
| LogP (computed)      | 0.2  | [3]       |
| Solubility           | Inferred to be soluble in polar organic solvents such as DMSO and ethanol; sparingly soluble in water and nonpolar solvents like hexane. | [6][7]    |

## Synthesis of 2,5-Dimethoxybenzhydrazide

The primary route for the synthesis of **2,5-Dimethoxybenzhydrazide** involves the reaction of an ester, specifically methyl 2,5-dimethoxybenzoate, with hydrazine hydrate. This nucleophilic acyl substitution reaction is a standard and efficient method for the formation of hydrazides.



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Address: 3281 E Guasti Rd  
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